

# Essential Safety and Operational Guide for Handling SB 242084 Dihydrochloride

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## Compound of Interest

Compound Name: SB 242084 dihydrochloride

CAS No.: 1049747-87-6

Cat. No.: B1663566

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **SB 242084 dihydrochloride**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of the compound.

Chemical Profile:

Property	Value
Chemical Name	6-chloro-5-methyl-N-[6-[(2-methyl-3-pyridinyl)oxy]-3-pyridinyl]-1H-indole-1-carboxamide, dihydrochloride[1]
CAS Number	1049747-87-6[1][2][3]
Molecular Formula	C <sub>21</sub> H <sub>19</sub> ClN <sub>4</sub> O <sub>2</sub> • 2HCl[1]
Molecular Weight	467.8 g/mol [1]
Appearance	Crystalline solid[1]
Purity	≥98%[1]
Storage	Store at -20°C[1][4]
Solubility	Soluble in DMSO (approx. 30 mg/ml), DMF (approx. 30 mg/ml), and ethanol (approx. 1 mg/ml)[1]

## Personal Protective Equipment (PPE)

Given that **SB 242084 dihydrochloride** is a potent neuropharmacological agent and should be considered hazardous, a comprehensive approach to personal protection is mandatory.[1] The following table summarizes the required PPE.

Body Part	Required PPE	Standard/Specification
Hands	Double-gloved with chemotherapy-rated nitrile gloves.[5]	ASTM D6978[5]
Eyes	Chemical splash goggles.	ANSI Z87.1
Body	Disposable gown with a solid front, long sleeves, and tight-fitting cuffs.	Polypropylene or other appropriate material.[5]
Respiratory	A NIOSH-approved N95 or higher-rated respirator should be used when handling the powder outside of a certified chemical fume hood.[6]	Fit-testing is required.[6]
Feet	Closed-toe shoes and disposable shoe covers.	N/A

## Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **SB 242084 dihydrochloride** from preparation to use.

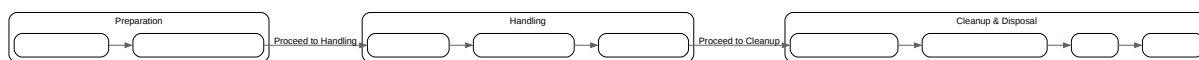
- Preparation:
  - Work within a certified chemical fume hood to minimize inhalation exposure.
  - Cover the work surface with absorbent, disposable bench paper.
  - Assemble all necessary equipment (e.g., vials, spatulas, solvents, vortex mixer) before handling the compound.
- Weighing and Reconstitution:
  - When weighing the solid compound, use a microbalance within a ventilated enclosure if possible.

- To prepare a stock solution, dissolve the crystalline solid in a suitable solvent such as DMSO, ethanol, or dimethyl formamide (DMF).[1] The solvent of choice should be purged with an inert gas.[1]
- Handle solutions with the same level of precaution as the solid material.
- Experimental Use:
  - Clearly label all containers with the chemical name, concentration, date, and your initials.
  - When performing dilutions or additions to experimental setups, do so within the fume hood.
- Post-Handling:
  - Decontaminate all surfaces and equipment that may have come into contact with the chemical. Use a suitable cleaning agent as determined by your institution's safety protocols.
  - Remove PPE in the correct order to avoid cross-contamination: shoe covers, outer gloves, gown, inner gloves, face and eye protection, and finally, respiratory protection if worn.
  - Wash hands thoroughly with soap and water after removing PPE.[1]

## Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure safety.

- Solid Waste: All disposable materials that have come into contact with **SB 242084 dihydrochloride**, including bench paper, gloves, gowns, and shoe covers, must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **SB 242084 dihydrochloride** should be collected in a designated hazardous waste container. Do not pour chemical waste down the drain.
- Waste Management: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on waste stream management.

Diagram: Safe Handling Workflow for **SB 242084 Dihydrochloride**

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Caption: Workflow for the safe handling of **SB 242084 dihydrochloride**.

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